

An In-depth Technical Guide to Bis(2-ethylhexyl) dithiodiacetate

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Bis(2-ethylhexyl) dithiodiacetate*

Cat. No.: *B1607718*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction

Bis(2-ethylhexyl) dithiodiacetate is an organosulfur compound characterized by a disulfide linkage and two ester functional groups.^[1] The presence of the disulfide bond makes it a reactive molecule with potential applications in materials science and as a chemical intermediate.^[1] The two bulky 2-ethylhexyl groups confer significant oil-solubility (lipophilicity), suggesting its utility in non-polar media such as lubricants or polymer matrices.^[1] This guide provides a comprehensive overview of its molecular structure, synthesis, and known properties based on available data.

Molecular Structure and Identification

Bis(2-ethylhexyl) dithiodiacetate is structurally defined as the diester of dithiodiacetic acid and 2-ethylhexanol.^[1] The core of the molecule is the dithiodiacetate group, which contains a disulfide (-S-S-) bond.

Chemical Identifiers

A summary of the key chemical identifiers for **Bis(2-ethylhexyl) dithiodiacetate** is provided in the table below.

Identifier	Value	Reference
CAS Number	62268-47-7	[1] [2] [3]
Molecular Formula	C20H38O4S2	[1]
Molecular Weight	406.6 g/mol	[1]
IUPAC Name	2-ethylhexyl 2-[[2-(2-ethylhexoxy)-2-oxoethyl]disulfany]acetate	[4]
SMILES String	<chem>CCCCC(CC)COC(=O)CSSCC(=O)OCC(CC)CCCC</chem>	[4]
InChI Key	YREDCFUZMPDCSM-UHFFFAOYSA-N	[1] [4]

Physicochemical Properties

Detailed experimental physicochemical data for **Bis(2-ethylhexyl) dithiodiacetate** is not readily available in the public domain. However, computational predictions from publicly available databases provide some insight into its properties.

Property	Predicted Value	Reference
XLogP3	7	[4]
Hydrogen Bond Donor Count	0	[4]
Hydrogen Bond Acceptor Count	4	[4]
Rotatable Bond Count	19	[4]

It is described as a clear, oily liquid that is insoluble in water but soluble in organic solvents like ethanol and ether.[\[1\]](#)

Synthesis

The primary route for the synthesis of **Bis(2-ethylhexyl) dithiodiacetate** is the Fischer esterification of dithiodiacetic acid with 2-ethylhexanol.^[1] This reaction is typically catalyzed by a strong acid, such as sulfuric acid or p-toluenesulfonic acid.

Proposed Experimental Protocol

While a specific, detailed protocol for the synthesis of **Bis(2-ethylhexyl) dithiodiacetate** is not available, a general procedure can be inferred from standard esterification methods for similar compounds.

Materials:

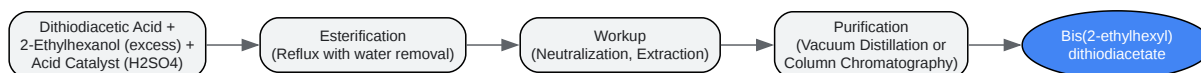
- Dithiodiacetic acid
- 2-Ethylhexanol (in excess)
- Sulfuric acid (catalytic amount)
- Sodium bicarbonate solution (for neutralization)
- Anhydrous magnesium sulfate (for drying)
- Organic solvent (e.g., diethyl ether or dichloromethane for extraction)

Procedure:

- **Reaction Setup:** In a round-bottom flask equipped with a reflux condenser and a Dean-Stark trap, combine dithiodiacetic acid and an excess of 2-ethylhexanol.
- **Catalysis:** Add a catalytic amount of concentrated sulfuric acid to the mixture.
- **Esterification:** Heat the reaction mixture to reflux. The water produced during the reaction will be collected in the Dean-Stark trap, driving the equilibrium towards the product.
- **Reaction Monitoring:** Monitor the progress of the reaction by thin-layer chromatography (TLC) or by observing the cessation of water collection.
- **Workup:**

- Cool the reaction mixture to room temperature.
- Dilute the mixture with an organic solvent like diethyl ether.
- Wash the organic layer with a saturated solution of sodium bicarbonate to neutralize the acid catalyst, followed by washing with brine.
- Dry the organic layer over anhydrous magnesium sulfate.
- Purification:
 - Filter the drying agent.
 - Remove the solvent under reduced pressure using a rotary evaporator.
 - The resulting crude product can be further purified by vacuum distillation or column chromatography to yield pure **Bis(2-ethylhexyl) dithiodiacetate**.

The following diagram illustrates the general workflow for the synthesis of **Bis(2-ethylhexyl) dithiodiacetate**.



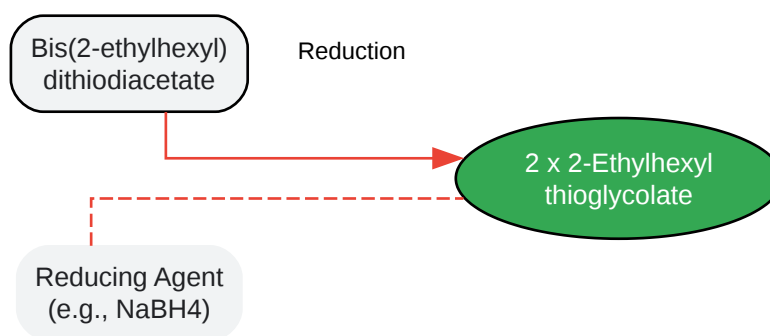
[Click to download full resolution via product page](#)

Synthesis workflow for **Bis(2-ethylhexyl) dithiodiacetate**.

Reactivity

The key reactive site in **Bis(2-ethylhexyl) dithiodiacetate** is the disulfide bond.^[1] This bond can be cleaved under reducing conditions to yield two molecules of the corresponding thiol, 2-ethylhexyl thioglycolate.^[1] Common reducing agents for this transformation include sodium borohydride and lithium aluminum hydride.^[1]

The following diagram depicts the reductive cleavage of the disulfide bond.



[Click to download full resolution via product page](#)

Reductive cleavage of **Bis(2-ethylhexyl) dithiodiacetate**.

Biological Activity and Applications

There is currently no specific information available in the public domain regarding the biological activity, toxicological profile, or applications in drug development of **Bis(2-ethylhexyl) dithiodiacetate**. While other "bis(2-ethylhexyl)" esters, such as the phthalate, have been extensively studied, it is not scientifically sound to extrapolate those findings to the dithiodiacetate derivative due to the significant structural and chemical differences imparted by the disulfide linkage.

Conclusion

Bis(2-ethylhexyl) dithiodiacetate is a molecule with a well-defined structure, but it remains a poorly characterized compound in terms of its experimental physicochemical properties and biological activity. The information available suggests a straightforward synthesis via Fischer esterification. The presence of the reactive disulfide bond and the lipophilic 2-ethylhexyl chains are its most notable structural features, suggesting potential for further research into its material properties and chemical reactivity. For researchers and drug development professionals, this compound represents an area with a significant lack of data, which may present opportunities for novel investigations.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Bis(2-ethylhexyl) dithiodiacetate | 62268-47-7 | Benchchem [benchchem.com]
- 2. BIS(2-ETHYLHEXYL) DITHIODIACETATE | 62268-47-7 [chemicalbook.com]
- 3. chembk.com [chembk.com]
- 4. Acetic acid, 2,2'-dithiobis-, bis(2-ethylhexyl) ester | C20H38O4S2 | CID 2762541 - PubChem [pubchem.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [An In-depth Technical Guide to Bis(2-ethylhexyl) dithiodiacetate]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1607718#molecular-structure-of-bis-2-ethylhexyl-dithiodiacetate]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com